

A Technical Guide to the Fundamental Properties of the Proton

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Compound of Interest

Compound Name: Proton

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Abstract: The **proton**, a cornerstone of the Standard Model of particle physics, is a composite baryon that forms the nucleus of the simplest element, hydrogen, and is a fundamental constituent of all atomic nuclei. While often conceptualized as a simple particle, its properties are the result of complex underlying dynamics described by Quantum Chromodynamics (QCD). This technical guide provides an in-depth review of the core, experimentally determined properties of the **proton**, including its mass, charge, spin, magnetic moment, and stability. It further explores its internal quark-gluon structure and the ongoing "**proton** radius puzzle." Detailed methodologies for key experiments that determine these properties are presented, offering a comprehensive resource for researchers in physics, chemistry, and drug development where **proton** interactions are critical.

Core Intrinsic Properties

The fundamental properties of the **proton** have been measured with extraordinary precision. These values are foundational to our understanding of the physical world. The accepted values for these properties are summarized in the table below.

Data Presentation: Summary of Proton Properties

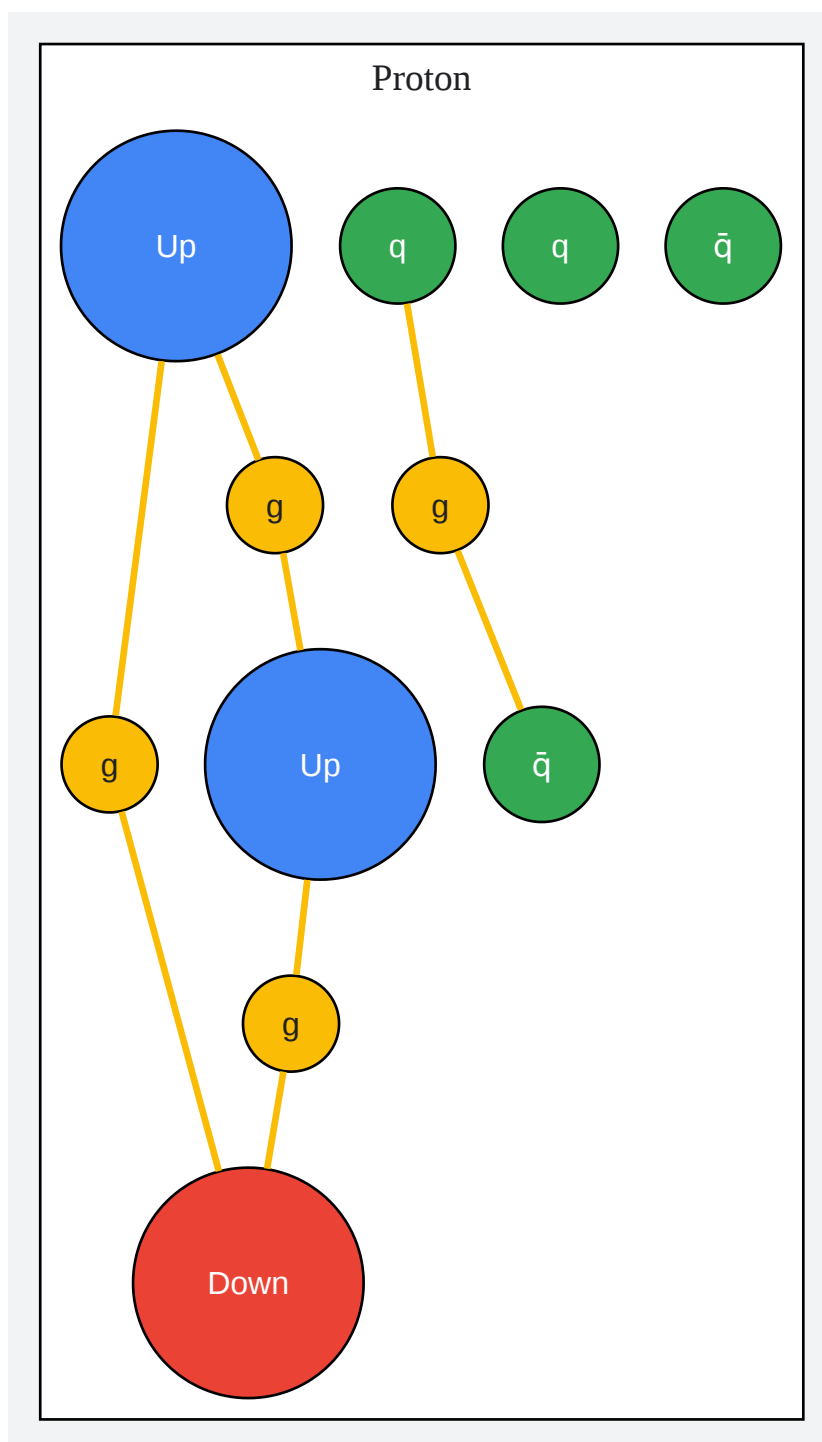
Property	Value	Units
Mass	$1.672\,621\,898(21) \times 10^{-27}$	kg[1]
1.007 276 466 879(91)	u (amu)[1][2]	
938.272 081 3(58)	MeV/c ² [1][3][4]	
Electric Charge	$+1.602\,176\,634 \times 10^{-19}$	C (Coulombs)[5][6][7]
+1	e (elementary charge)[6][8][9]	
Spin Quantum Number	1/2	(dimensionless)[10][11]
Magnetic Moment	$+2.792\,847\,344\,63(82)$	μN (nuclear magnetons)[12] [13][14]
$+1.410\,606\,795\,45(60) \times 10^{-26}$	J·T ⁻¹ [13][14]	
Charge Radius	0.877(5) fm (e-scattering/H-spec avg.)	femtometers[15]
0.841(1) fm (μ -H spectroscopy avg.)	femtometers[15][16]	
0.831(14) fm (PRad e-scattering)	femtometers[17][18]	
Stability (Half-life)	$> 1.67 \times 10^{34}$	years (for $p \rightarrow e^+ + \pi^0$ decay mode)[19]

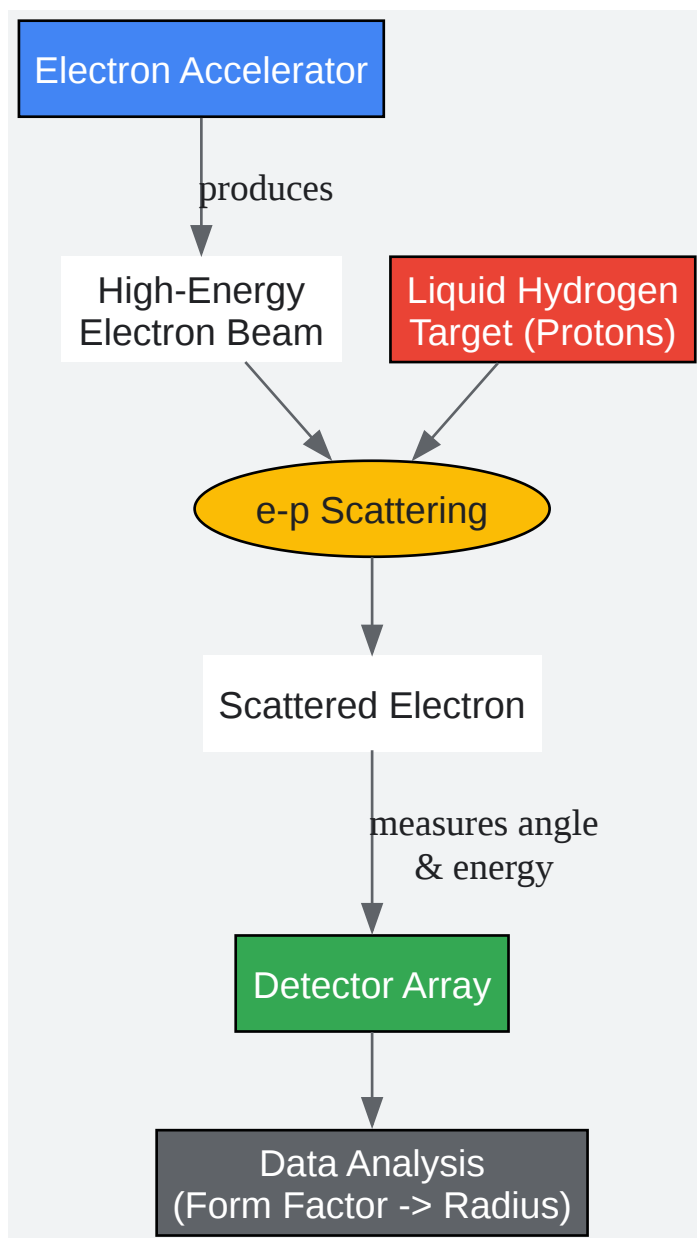
Internal Composition and Structure

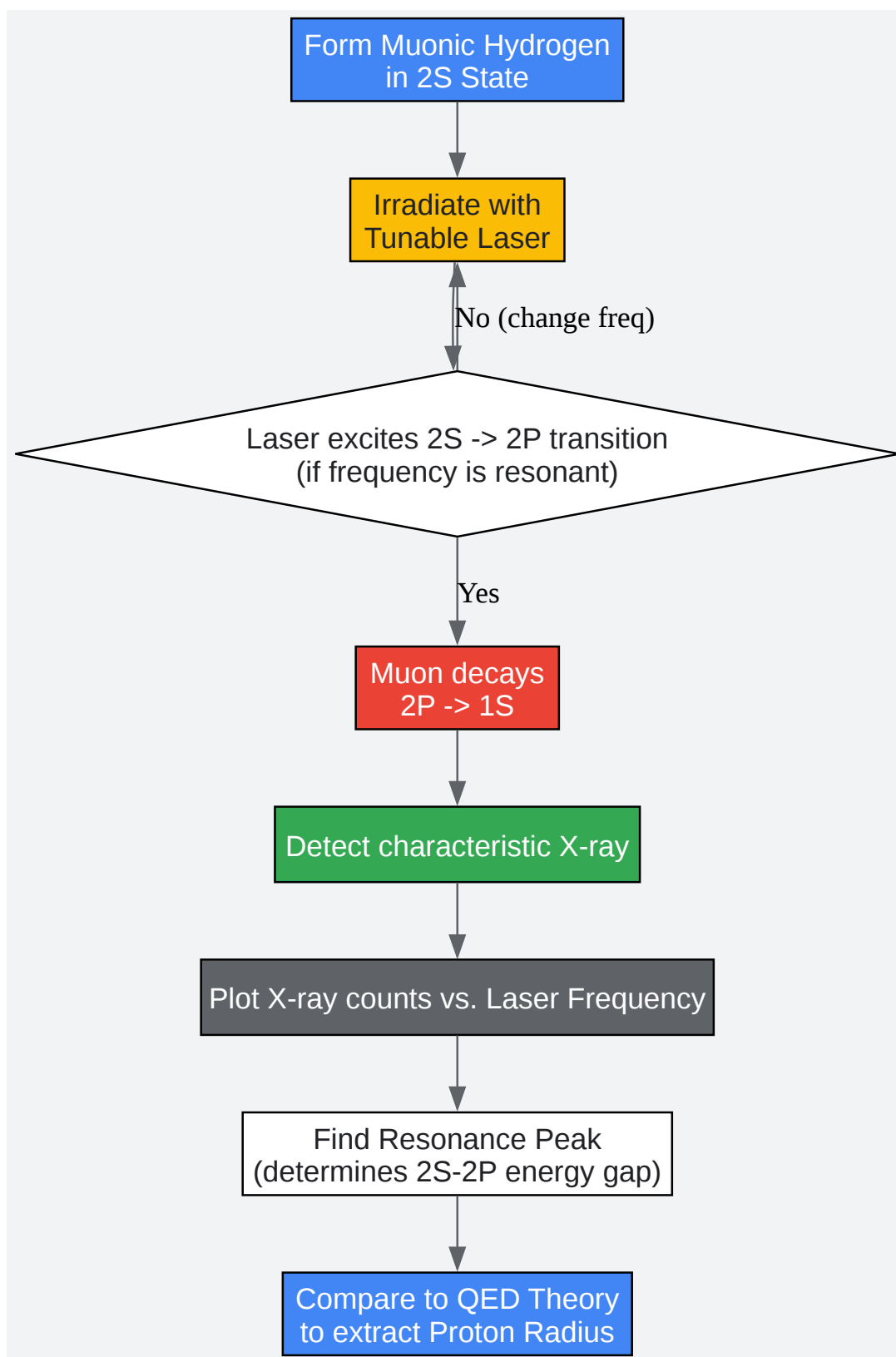
The **proton** is not an elementary particle; it is a composite hadron consisting of valence quarks, sea quarks, and gluons, governed by the principles of Quantum Chromodynamics (QCD).[20]
[21]

- Valence Quarks: The **proton**'s fundamental quantum numbers are determined by three valence quarks: two up quarks (each with a charge of $+2/3$ e) and one down quark (with a charge of $-1/3$ e).[20][22] The sum of these charges ($+2/3 + 2/3 - 1/3$) results in the **proton**'s $+1$ elementary charge.[10]

- **Quark-Gluon Sea:** The interior of a **proton** is a dynamic environment. According to Heisenberg's uncertainty principle, quantum fluctuations give rise to a "sea" of short-lived quark-antiquark pairs and gluons.^[20] These virtual particles contribute significantly to the **proton**'s overall properties, including its mass and spin.^[20]
- **Gluons:** Gluons are the vector bosons that mediate the strong nuclear force, binding the quarks together.^[21] A significant portion of the **proton**'s mass does not come from the rest mass of the quarks but from the kinetic and binding energy of the quarks and gluons.^{[3][23]} This is a direct consequence of mass-energy equivalence ($E=mc^2$).







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